

Solubility parameters of Stearyl Palmitate in different media

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Compound of Interest

Compound Name: Stearyl Palmitate

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An In-Depth Technical Guide to the Solubility Parameters of **Stearyl Palmitate**

Introduction

Stearyl palmitate, the ester of stearyl alcohol and palmitic acid, is a wax-like compound widely utilized in the pharmaceutical, cosmetic, and food industries.[1][2][3] Its physicochemical properties, particularly its solubility, are critical for formulation development, ensuring product stability, and optimizing delivery systems. This technical guide provides a comprehensive overview of the solubility parameters of **stearyl palmitate**, offering valuable data for researchers, scientists, and drug development professionals.

Understanding Solubility Parameters

Solubility parameters provide a numerical estimation of the degree of interaction between materials, based on the principle that "like dissolves like."[4] Materials with similar solubility parameter values are more likely to be miscible.

Hildebrand Solubility Parameter

The Hildebrand solubility parameter (δ) is the square root of the cohesive energy density (CED), which is the energy required to separate molecules from their neighbors.[5] It is a single-value parameter that is particularly useful for nonpolar and slightly polar systems.

Hansen Solubility Parameters

For more complex systems involving polar and hydrogen-bonding interactions, the Hansen solubility parameter (HSP) approach is more descriptive. It deconstructs the total Hildebrand parameter into three components:

- δD (Dispersion): Energy from atomic forces.
- δP (Polar): Energy from dipolar intermolecular forces.
- δH (Hydrogen Bonding): Energy from hydrogen bonds.

The relationship between the Hildebrand and Hansen parameters is given by the equation: $\delta^2 = \delta D^2 + \delta P^2 + \delta H^2$

Solubility and Solubility Parameters of Stearyl Palmitate

Stearyl palmitate is a highly hydrophobic, long-chain aliphatic ester. This is reflected in its solubility characteristics, being insoluble in water but soluble in certain organic solvents.

Estimated Solubility Parameters

Direct experimental values for the Hansen solubility parameters of **stearyl palmitate** are not readily available in the literature. However, they can be estimated based on the values of structurally related compounds.

Based on related fatty acids and esters, the Hildebrand solubility parameter for **stearyl palmitate** is estimated to be in the range of 7.5-8.0 (cal/cm³)^{1/2} or 15.3-16.4 MPa^{1/2}.

The following table summarizes the solubility parameters of **stearyl palmitate** and related compounds.

Compound	Hildebrand (δ) (MPa ^{1/2})	Hansen (δ_D) (MPa ^{1/2})	Hansen (δ_P) (MPa ^{1/2})	Hansen (δ_H) (MPa ^{1/2})
Stearyl Palmitate (Estimated)	15.3 - 16.4	~16	~4	~4
Palmitic Acid	16.1	-	-	-
Stearic Acid	15.8	16.3	3.3	5.5
Octyl Palmitate	15.2	-	-	-
Stearyl Alcohol	18.2	-	-	-
Isopropyl Palmitate	-	16.2	3.9	3.7

Note: $1 \text{ (cal/cm}^3\text{)}^{1/2} = 2.0455 \text{ MPa}^{1/2}$. The estimated Hansen parameters for **stearyl palmitate** are based on values for similar long-chain esters like isopropyl palmitate.

Solubility in Different Media

The solubility of **stearyl palmitate** in various solvents is consistent with its non-polar character.

Solvent	Solubility
Water	Insoluble (< 1 mg/mL at 21°C)
Chloroform	Sparingly soluble
Methanol	Slightly soluble
Ethanol	More soluble than in methanol
Acetone	Less soluble than in ethanol and ethyl acetate
Ethyl Acetate	Higher solubility compared to other common organic solvents

The general solubility order in common organic solvents is: Ethyl acetate > ethanol > acetone > methanol. This is because the longer carbon chain of ethanol makes it a more effective solvent

for long-chain fatty esters compared to the more polar methanol.

Experimental Determination of Solubility Parameters

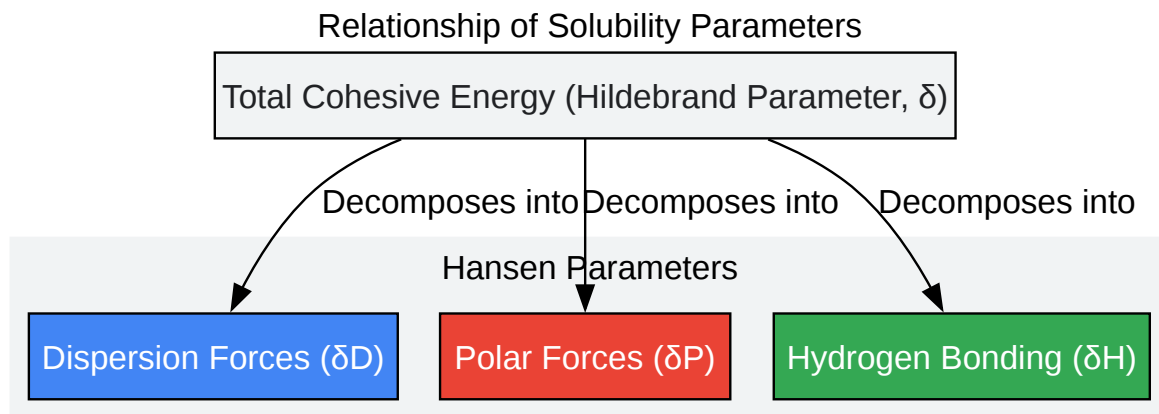
For materials like **stearyl palmitate** where direct data may be unavailable, experimental methods are employed to determine their solubility parameters.

Methodologies

- **Dissolution/Solubility Tests:** This is the most common method. A small amount of the solute (**stearyl palmitate**) is tested for solubility in a range of solvents with known Hansen Solubility Parameters. The solvents are classified as "good" (dissolves the solute) or "bad" (does not dissolve the solute). A computational method is then used to find the central HSP values for the solute that best fit the data.
- **Swelling Experiments:** For polymers and crosslinked materials that do not dissolve but swell, the degree of swelling in different solvents is measured. The principle is the same: solvents with HSPs similar to the material will cause a greater degree of swelling.
- **Cloud-Point Titration:** A solution of the material in a "good" solvent is titrated with a "bad" solvent until the solution becomes cloudy (the cloud point). This data, across various solvent systems, can be used to determine the solubility parameter boundaries.
- **Viscosity Measurements:** The intrinsic viscosity of a polymer in different solvents is related to the solvent's thermodynamic quality. Solvents with similar solubility parameters to the polymer will result in higher intrinsic viscosities.

Visualizations

Logical Relationship of Solubility Parameters

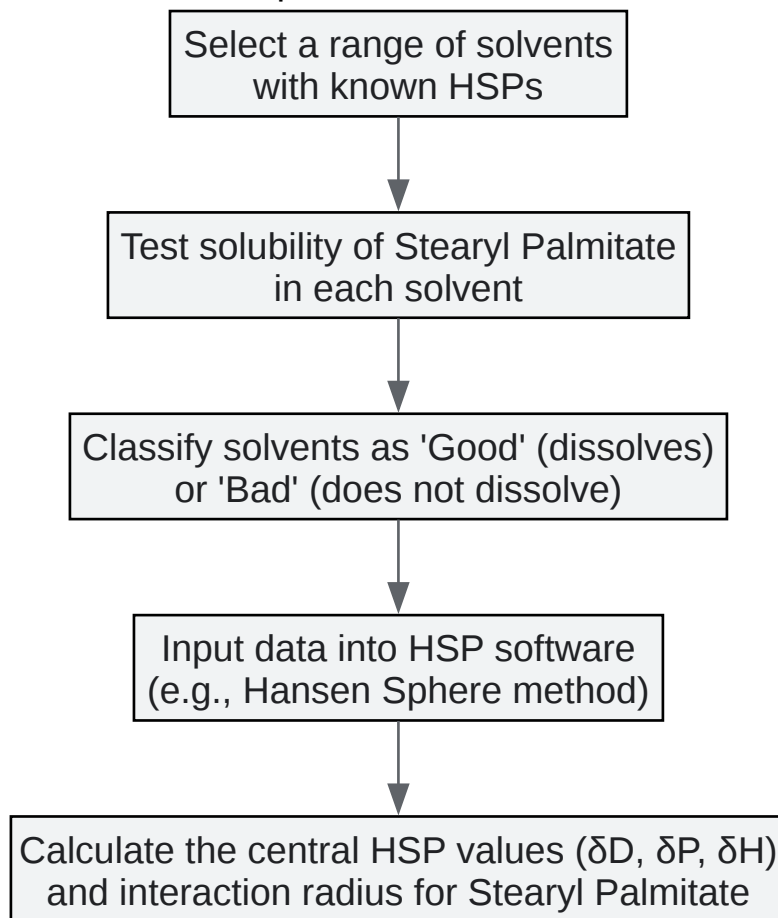


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Caption: Hildebrand parameter decomposition into Hansen parameters.

Experimental Workflow for HSP Determination

Workflow for Experimental HSP Determination



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Caption: General workflow for determining Hansen Solubility Parameters.

Conclusion

The solubility parameters of **stearyl palmitate** are indicative of a non-polar, hydrophobic compound. While precise, experimentally determined Hansen values are not widely published, reliable estimations can be made from related compounds and its observed solubility in various media. The data and methodologies presented in this guide offer a robust framework for scientists and researchers to predict and manipulate the solubility of **stearyl palmitate** in various formulations, aiding in the development of effective and stable products.

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